

Calcofluor White M2R: A Technical Guide to its Chemical Structure and Applications

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Compound of Interest

Compound Name: *Fluorescent Brightener 28*

Cat. No.: *B1144092*

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For Researchers, Scientists, and Drug Development Professionals

Calcofluor White M2R, also known as **Fluorescent Brightener 28**, is a vital fluorescent stain used extensively in various scientific disciplines.^{[1][2][3]} Its ability to bind specifically to cellulose and chitin makes it an invaluable tool for visualizing the cell walls of fungi, plants, algae, and certain protozoa.^{[4][5][6]} This technical guide provides an in-depth overview of its chemical structure, properties, mechanism of action, and common experimental protocols, tailored for a scientific audience.

Chemical and Physical Properties

Calcofluor White M2R is a complex stilbene derivative. Its chemical structure is characterized by a central ethene-1,2-diylbis group linked to two benzenesulfonate moieties, which in turn are substituted with triazinylamino groups. The triazine rings are further functionalized with anilino and bis(2-hydroxyethyl)amino groups. This intricate structure is responsible for its fluorescent properties and its affinity for polysaccharides.

Property	Value	References
IUPAC Name	disodium 2,2'-ethene-1,2-diylbis[5-({4-anilino-6-[bis(2-hydroxyethyl)amino]-1,3,5-triazin-2-yl}amino)benzenesulfonate]	[6]
Synonyms	Fluorescent Brightener 28, Calcofluor White M 2R, Tinopal LPW, Cellufluor	[1][6]
CAS Number	4193-55-9	[3][6][7][8][9]
Chemical Formula	C40H42N12Na2O10S2	[6][8][9]
Molar Mass	960.95 g·mol ⁻¹	[3][6][8]
Appearance	Pale yellow powder	[8]
Solubility	Sparingly soluble in methanol (1-10 mg/ml), Soluble in water	[3][7][8]

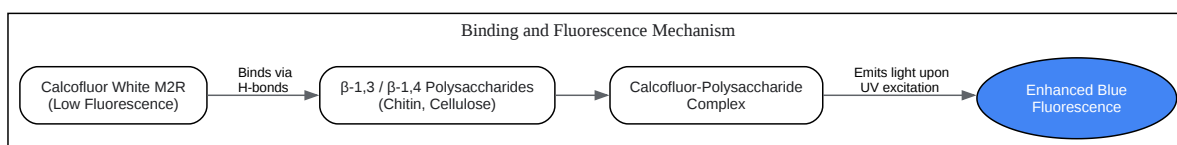
Spectroscopic Properties

The fluorescence of Calcofluor White M2R is central to its utility. It absorbs light in the ultraviolet range and emits in the blue region of the visible spectrum. The exact excitation and emission maxima can vary slightly depending on the solvent and the substrate to which it is bound.

Parameter	Wavelength (nm)	Notes	References
Excitation Maximum (λ_{ex})	~347-360 nm	Aqueous solutions show a broad absorption from 300-412 nm.	[4][6][7][10]
Emission Maximum (λ_{em})	~430-440 nm	Fungi and other stained elements typically appear bright apple-green to blue under a fluorescence microscope, depending on the filters used.	[1][4][7][10]

Mechanism of Action

The staining mechanism of Calcofluor White M2R is non-enzymatic and based on the formation of hydrogen bonds between the hydroxyl groups of the dye and the β -1,3 and β -1,4 linked polysaccharides, primarily chitin and cellulose, found in cell walls. This binding event induces a conformational change in the dye molecule, leading to a significant enhancement of its fluorescence quantum yield. In living cells with intact plasma membranes, the dye is excluded from the cytoplasm. However, in dead or damaged cells, it can penetrate and weakly stain the cytoplasm, with the nucleus exhibiting strong fluorescence.[2][11][12]



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Caption: Mechanism of Calcofluor White M2R fluorescence.

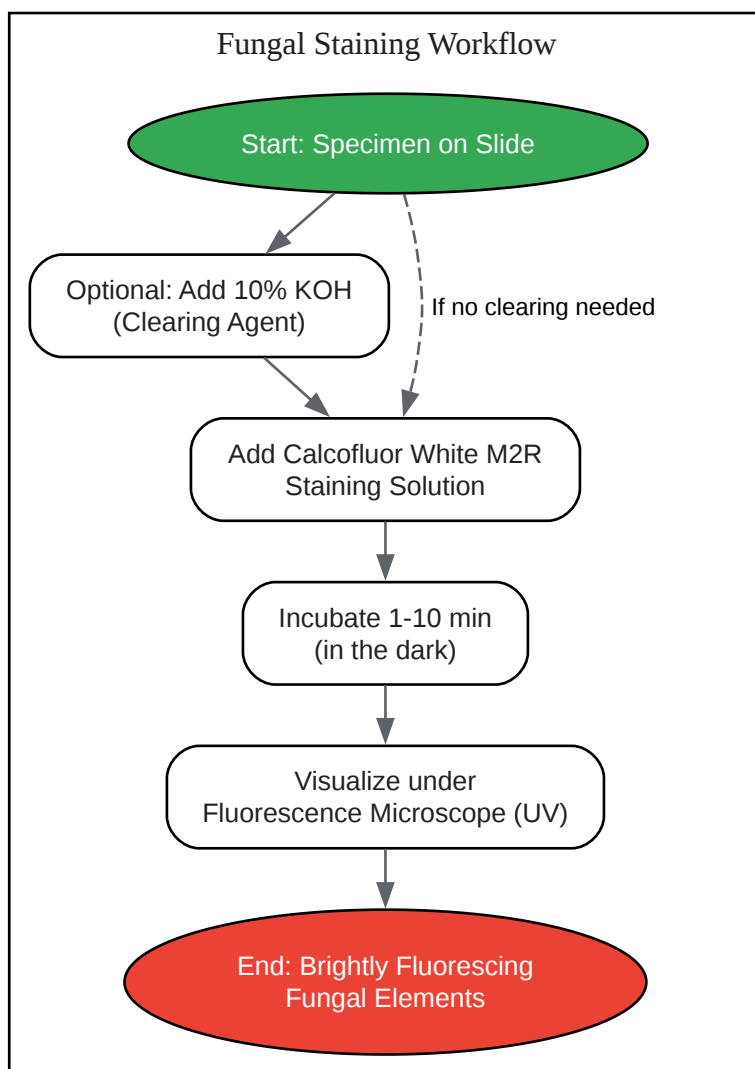
Experimental Protocols

Below are generalized protocols for staining fungal and plant cells. Concentrations and incubation times may need to be optimized for specific applications.

Staining of Fungal Elements

This protocol is suitable for the rapid detection of fungi in clinical specimens or laboratory cultures.

- Specimen Preparation: Place the sample (e.g., a small piece of tissue, a smear of culture) on a clean microscope slide.
- Clearing (Optional): Add one drop of 10% potassium hydroxide (KOH) solution to the specimen to clear cellular debris and improve visualization of fungal elements. Let it stand for a few minutes.[\[4\]](#)[\[10\]](#)[\[13\]](#)
- Staining: Add one drop of Calcofluor White M2R staining solution (typically 0.1% to 1 g/L).[\[1\]](#)
[\[4\]](#) Some commercial formulations include Evans Blue (e.g., 0.5 g/L) as a counterstain to reduce background fluorescence.[\[4\]](#)[\[10\]](#)
- Incubation: Place a coverslip over the specimen and allow it to stand for 1-10 minutes at room temperature, protected from light.[\[1\]](#)[\[4\]](#)[\[10\]](#)
- Visualization: Examine the slide under a fluorescence microscope using a UV excitation filter (around 355-380 nm).[\[1\]](#)[\[4\]](#)[\[6\]](#) Fungal elements will fluoresce brightly.



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Caption: A typical workflow for staining fungal elements.

Preparation of Staining Solutions

Calcofluor Stock Solution (Example)[[14](#)]

- Add 350 mg of Calcofluor White M2R powder to a 100 mL volumetric flask.
- Add 70 mL of distilled water.
- Add a few drops of sodium hydroxide to aid dissolution (pH 10-11).

- Once dissolved, adjust the volume to 100 mL with distilled water.
- Store this stock solution in a light-proof bottle at 4-10°C.

Working Solution[1][14]

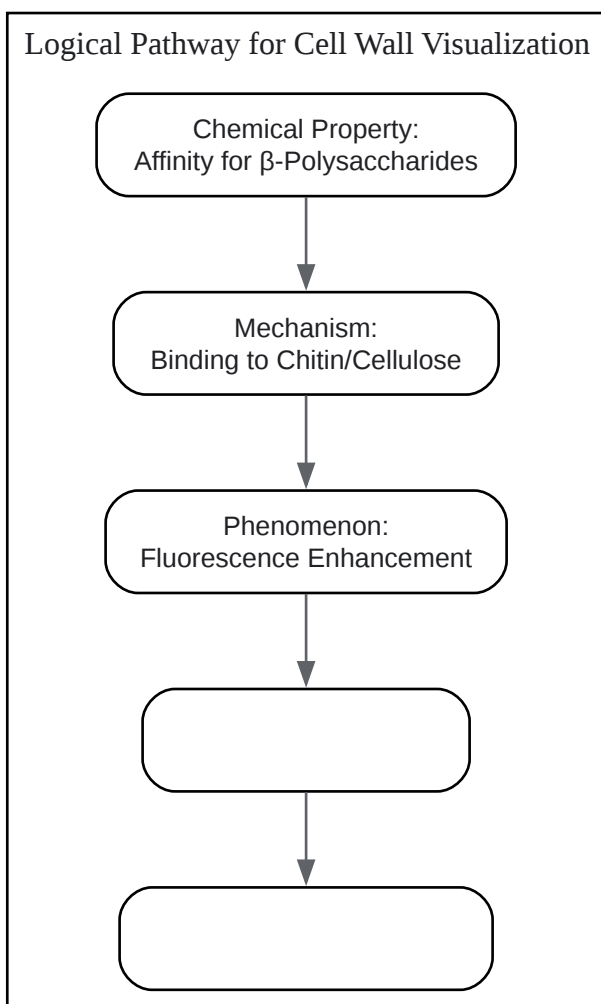
- Dilute the stock solution as needed. For a 1 g/L working solution, you would dilute a higher concentration stock. A common practice is to dilute a stock 1:100 in buffer or distilled water for immediate use.[1]
- Working solutions should ideally be prepared fresh daily.[14]

Applications in Research and Development

- Mycology and Parasitology: Rapid and sensitive detection of fungi and certain parasites in clinical samples.[4][6][10]
- Plant Biology: Staining of plant cell walls to study cell division, morphology, and development.[6]
- Yeast Research: Used to stain chitin-rich bud scars on yeast cells, allowing for the determination of cellular age.[6][15]
- Biofilm Research: Visualization of the polysaccharide matrix of biofilms.
- Cell Viability: Can be used to differentiate between living and dead cells, as it does not penetrate the intact membrane of living cells.[11][12]

Logical Pathway for Cell Wall Detection

The use of Calcofluor White M2R in research follows a straightforward logical pathway from its chemical properties to the final visualization of target structures.



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Caption: Logical flow from chemical property to application.

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References

- 1. rothamsted.ac.uk [rothamsted.ac.uk]
- 2. medchemexpress.com [medchemexpress.com]

- 3. phytotechlab.com [phytotechlab.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. 4.4. Calcofluor White Staining Test [bio-protocol.org]
- 6. Calcofluor-white - Wikipedia [en.wikipedia.org]
- 7. caymanchem.com [caymanchem.com]
- 8. chemsavers.com [chemsavers.com]
- 9. Calcofluor White M2R, Plant Culture Tested [himedialabs.com]
- 10. dalynn.com [dalynn.com]
- 11. A new fluorescent test for cell vitality using calcofluor white M2R - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. tandfonline.com [tandfonline.com]
- 13. Calcofluor white fungal cell wall staining - PombEvolution [pombevolution.eu]
- 14. libios.fr [libios.fr]
- 15. researchgate.net [researchgate.net]
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